

Introduction: Establishing Chemical Identity and Strategic Value

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Compound of Interest

Compound Name: *N*-hydroxyfuran-2-carboximidamide hydrochloride

Cat. No.: B11718933

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The query for "Furan-2-amidoxime HCl" leads to a nuanced discussion of chemical nomenclature. While "amidoxime" refers to a specific functional group (a hydroxylated amidine), this exact name is not commonly associated with a commercially available or extensively documented starting material. The chemically precise and widely recognized analogue is Furan-2-carboximidine hydrochloride, also known as 2-Furancarboximidamide HCl. This guide will focus on this definitive compound, providing a technical framework for its synthesis, characterization, and potential applications in drug discovery.

The strategic value of this molecule lies in the convergence of two powerful medicinal chemistry motifs: the furan scaffold and the amidine functional group. The furan ring is a five-membered aromatic heterocycle that is considered a "privileged scaffold".^[1] It frequently serves as a bioisosteric replacement for phenyl rings, offering a similar spatial arrangement but with distinct electronic properties, polarity, and metabolic profile.^[2] The amidine group, a strong base at physiological pH, is a key pharmacophore capable of forming strong hydrogen bond interactions with biological targets. Furan-2-carboximidine hydrochloride therefore represents a versatile building block for developing novel therapeutics.

Physicochemical and Structural Data

The fundamental properties of Furan-2-carboxamidine hydrochloride are summarized below, providing essential data for experimental design and computational modeling.

Property	Value	Source(s)
Chemical Name	Furan-2-carboxamidine hydrochloride	[3]
Synonym(s)	2-Furancarboximidamide HCl	[3]
CAS Number	54610-69-4	[3]
Molecular Formula	C ₅ H ₇ ClN ₂ O	[3]
Molecular Weight	146.58 g/mol	[3]
Melting Point	63-65 °C	[3]
Boiling Point	220.1 °C at 760 mmHg	[3]
InChIKey	BTQGDMLCRXCBGR-UHFFFAOYSA-N	[3]

Molecular Structure:

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Synthesis and Mechanistic Rationale

The most logical and established method for synthesizing amidines from a nitrile precursor is the Pinner reaction.[4][5] This two-step process provides a controlled and efficient route to the target compound from readily available 2-furonitrile.

Causality of Experimental Choices: The Pinner reaction is predicated on the activation of the nitrile by an acid, followed by nucleophilic attack. The choice of anhydrous alcohol (e.g., ethanol) as the solvent and reactant is critical; in the presence of water, the reaction

intermediate would readily hydrolyze to form an undesired ester. Gaseous hydrogen chloride is used not only as the catalyst but also to form the stable, isolable intermediate salt, known as a Pinner salt. The subsequent ammonolysis step displaces the alkoxy group to form the final, highly stable amidinium salt.

Caption: Proposed two-step synthesis via the Pinner reaction.

Analytical Characterization Profile

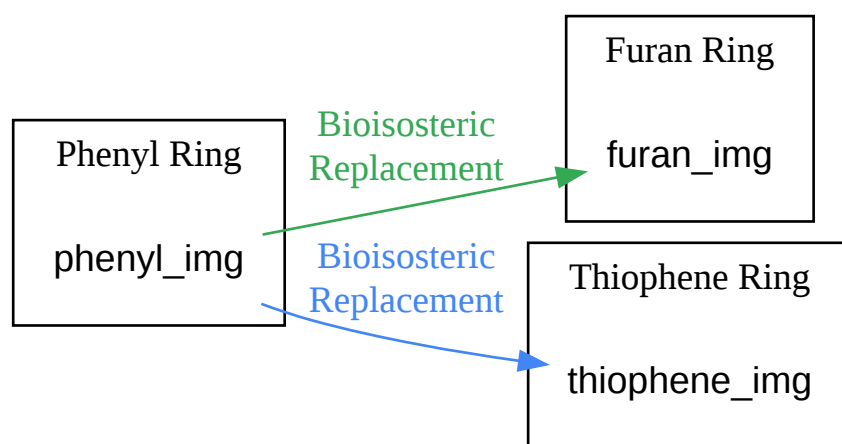
While a publicly archived, fully assigned spectrum for Furan-2-carboxamidinium hydrochloride is not available, its characteristic spectral data can be reliably predicted based on extensive data from analogous furan-2-carboxamide and other furan derivatives.^{[6][7][8]}

Technique	Predicted Spectral Features
¹ H NMR	δ 9.0-9.5 ppm (broad singlet, 2H): Protons of the -NH ₂ group of the amidinium ion. δ 8.5-9.0 ppm (broad singlet, 1H): Proton of the =NH group of the amidinium ion. δ ~7.8 ppm (multiplet, 1H): Furan ring proton at position 5 (H5). δ ~7.4 ppm (multiplet, 1H): Furan ring proton at position 3 (H3). δ ~6.7 ppm (multiplet, 1H): Furan ring proton at position 4 (H4).
¹³ C NMR	δ ~160 ppm: Quaternary carbon of the amidinium group (C=N). δ ~148 ppm: Furan ring carbon at position 5 (C5). δ ~145 ppm: Furan ring carbon at position 2 (C2). δ ~118 ppm: Furan ring carbon at position 3 (C3). δ ~113 ppm: Furan ring carbon at position 4 (C4).
IR (cm ⁻¹)	3100-3400 (broad): N-H stretching vibrations of the primary and secondary amines in the amidinium salt. ~1670 (strong): C=N stretching vibration, characteristic of the imine/amidinium functionality. 1580-1620 (medium): C=C stretching of the furan ring. 1000-1100 (medium): C-O-C stretching of the furan ether linkage.

Applications in Drug Development and Design

The Furan Scaffold as a Versatile Bioisostere

In medicinal chemistry, the strategic replacement of one chemical group with another that retains similar biological activity is known as bioisosteric replacement. The furan ring is a classic non-classical bioisostere of the phenyl ring. This substitution can significantly improve a drug candidate's profile by altering its solubility, lipophilicity, and metabolic stability while preserving essential binding interactions.[2]



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Sources

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